

6-Fluorobenzofuran-3(2H)-one molecular structure and weight

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Compound of Interest

Compound Name: 6-Fluorobenzofuran-3(2H)-one

Cat. No.: B1356864

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An In-Depth Technical Guide to 6-Fluorobenzofuran-3(2H)-one

This technical guide provides a comprehensive overview of the molecular structure, and weight of **6-Fluorobenzofuran-3(2H)-one**, tailored for researchers, scientists, and professionals in drug development.

Molecular Properties and Structure

6-Fluorobenzofuran-3(2H)-one is a fluorinated derivative of benzofuranone.^[1] Its chemical and physical properties are summarized below.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H5FO2	[1] [2] [3] [4]
Molecular Weight	152.12 g/mol	[4]
	152.13 g/mol	[2]
	152.1225 g/mol	[3]
CAS Number	351528-80-8	[1] [2] [3] [4]
Boiling Point (Predicted)	261.7 ± 40.0 °C	[1] [4]
Density (Predicted)	1.379 ± 0.06 g/cm³	[1] [4]
Physical Form	Solid, Crystalline Needles	[3] [4]
Color	Yellow to orange	[4]

Molecular Structure

The structure of **6-Fluorobenzofuran-3(2H)-one** consists of a benzofuran core with a fluorine atom substituted at the 6th position and a ketone group at the 3rd position.

Caption: Molecular structure of **6-Fluorobenzofuran-3(2H)-one**.

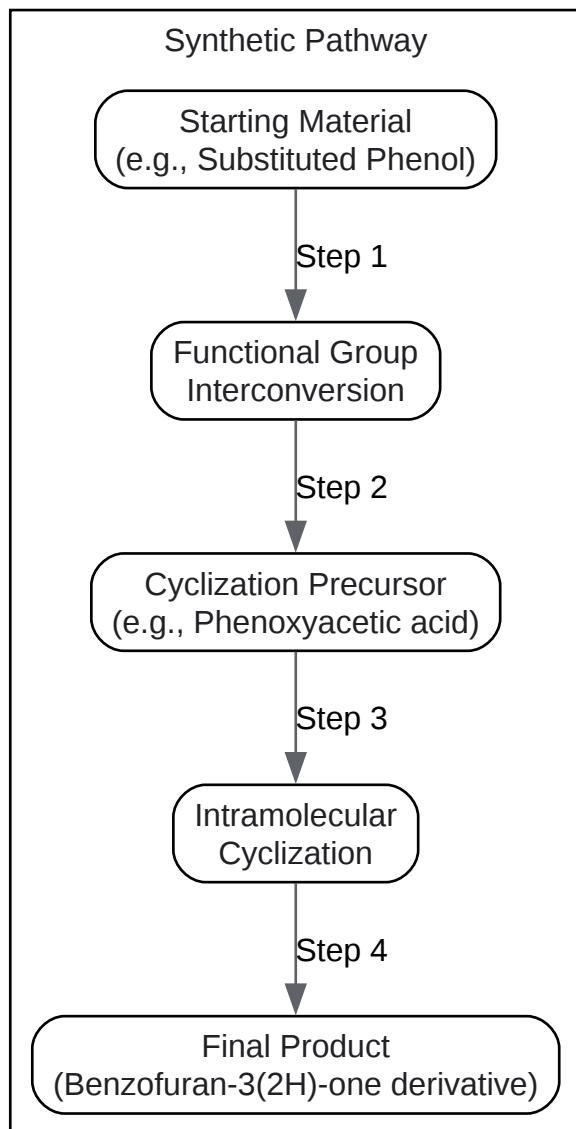
Synthesis Protocols

While specific, detailed experimental protocols for the synthesis of **6-Fluorobenzofuran-3(2H)-one** are not readily available in the cited literature, general synthetic routes for benzofuran-3(2H)-one derivatives have been described. These methods can likely be adapted for the synthesis of the 6-fluoro analog.

One common approach involves the intramolecular cyclization of appropriately substituted precursors. For instance, a plausible synthetic strategy could involve the cyclization of a substituted phenoxyacetic acid derivative.

Generalized Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of benzofuran-3(2H)-one derivatives, which could be adapted for **6-Fluorobenzofuran-3(2H)-one**.



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